

Bronopol-d4 molecular structure and formula

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Compound of Interest

Compound Name: *Bronopol-d4*

Cat. No.: *B12399338*

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An In-depth Technical Guide to Bronopol-d4

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Bronopol-d4**, a deuterated analogue of the broad-spectrum antimicrobial agent Bronopol. This document is intended for researchers, scientists, and professionals involved in drug development and analytical chemistry.

Molecular Structure and Formula

Bronopol-d4 is the deuterium-labeled version of Bronopol (2-bromo-2-nitropropane-1,3-diol). In **Bronopol-d4**, the four hydrogen atoms on the 1st and 3rd carbon atoms are replaced by deuterium.

The chemical structure is as follows:

Synonyms: 2-bromo-2-nitropropane-1,1,3,3-d4-1,3-diol[1]

Molecular Formula: $C_3H_2D_4BrNO_4$ [1]

Physicochemical Properties

The key quantitative data for **Bronopol-d4** are summarized in the table below.

Property	Value	Reference
Molecular Weight	204.01 g/mol	[1][2][3]
Accurate Mass	202.9731	[3]
Appearance	White to Off-White Solid	[1]
Unlabeled CAS Number	52-51-7	[1][2][3]
SMILES	<chem>OC([2H])([2H])C(=O)C([2H])([2H])O</chem>	[2]
InChI	InChI=1S/C3H6BrNO4/c4-3(1-6,2-7)5(8)9/h6-7H,1-2H2/i1D2,2D2	[3]

Applications in Research and Drug Development

Bronopol-d4, as a stable isotope-labeled compound, is primarily used as an internal standard in analytical methods such as mass spectrometry for the quantification of Bronopol in various matrices.[2] The use of deuterated standards can improve the accuracy and precision of pharmacokinetic and metabolic studies during drug development.[2]

The parent compound, Bronopol, is a well-established antimicrobial agent with high activity against a broad spectrum of bacteria, particularly Gram-negative species.[2][4][5] It is used as a preservative in pharmaceuticals, cosmetics, and various industrial applications.[4][6][7][8] Recent studies have also explored the potential of Bronopol and its analogues in preparing antibacterial drugs to combat multi-drug resistant bacteria.[9]

The mechanism of action of Bronopol involves the oxidation of protein thiols, leading to the inhibition of enzymatic activity.[2][10]

Experimental Protocols: Synthesis of Bronopol

While a specific protocol for the synthesis of **Bronopol-d4** is not readily available in the provided search results, the synthesis would follow the general principles of the synthesis of unlabeled Bronopol, using deuterated starting materials. The synthesis of Bronopol typically

involves a two-step process: hydroxymethylation of nitromethane followed by bromination.[\[11\]](#)
[\[12\]](#)

A. Synthesis of 2-Nitro-1,3-propanediol (Intermediate)

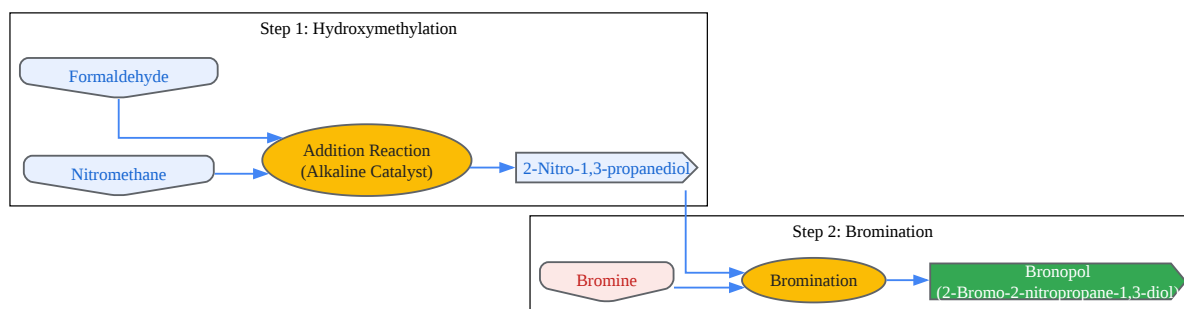
- In a reaction vessel, combine nitromethane and a 30% formaldehyde solution in a 1:2 molar ratio.[\[11\]](#)
- Add 2% potassium carbonate to the mixture.[\[11\]](#)
- Heat the solution under reflux for 1 hour.[\[11\]](#)
- Cool the solution to allow for the crystallization of the product.[\[11\]](#)
- The aqueous layer can be extracted with ether to recover more product.[\[11\]](#)
- Dry and evaporate the ether to obtain 2-nitro-1,3-propanediol.[\[11\]](#)

B. Bromination to form Bronopol

- Dissolve the 2-nitro-1,3-propanediol in methanol.[\[11\]](#)
- Add a methanol solution containing 20% sodium methylate and stir at 20°C to form the sodium salt of 2-nitro-1,3-propanediol.[\[11\]](#)
- Filter the sodium salt and suspend it in dry ether.[\[11\]](#)
- Add bromine to the ether suspension below 0°C and stir for 10 minutes.[\[11\]](#)
- Filter the mixture and evaporate the ether to yield Bronopol.[\[11\]](#)

To synthesize **Bronopol-d4**, deuterated formaldehyde (D₂CO) would be used in the first step.

Visualizations



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Caption: Synthetic pathway of Bronopol from nitromethane and formaldehyde.

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References

- 1. Bronopol-d4 | CymitQuimica [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Bronopol-d4 | CAS | LGC Standards [lgcstandards.com]
- 4. Bronopol - Wikipedia [en.wikipedia.org]
- 5. BRONOPOL - Ataman Kimya [atamanchemicals.com]
- 6. Bronopol [chemeurope.com]
- 7. specialchem.com [specialchem.com]

- 8. go.drugbank.com [go.drugbank.com]
- 9. CN104208049A - Application of bronopol and analogue thereof in drug preparation - Google Patents [patents.google.com]
- 10. Antibacterial action of 2-bromo-2-nitropropane-1,3-diol (bronopol) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The Preparation Method of Bronopol - Nanjing Chemical Material Corp. [njchm.com]
- 12. researchgate.net [researchgate.net]
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